

furazolidone G6PD deficiency anemia risk management

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Compound Focus: Furazolidone

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Furazolidone and G6PD Deficiency: Risk Assessment

The table below summarizes the core information on the risk **furazolidone** poses to G6PD-deficient individuals.

Aspect	Details
Overall Risk	Known to cause hemolytic anemia in G6PD-deficient patients [1] [2].
Official Warning	Listed as a precaution for patients with G6PD deficiency [1] [2].
Reported Severity	Labelling describes the potential for "mild anemia" [1] [2].
Primary Mechanism	Furazolidone is an oxidative drug that increases oxidative stress on red blood cells, which G6PD-deficient cells cannot counteract [3].

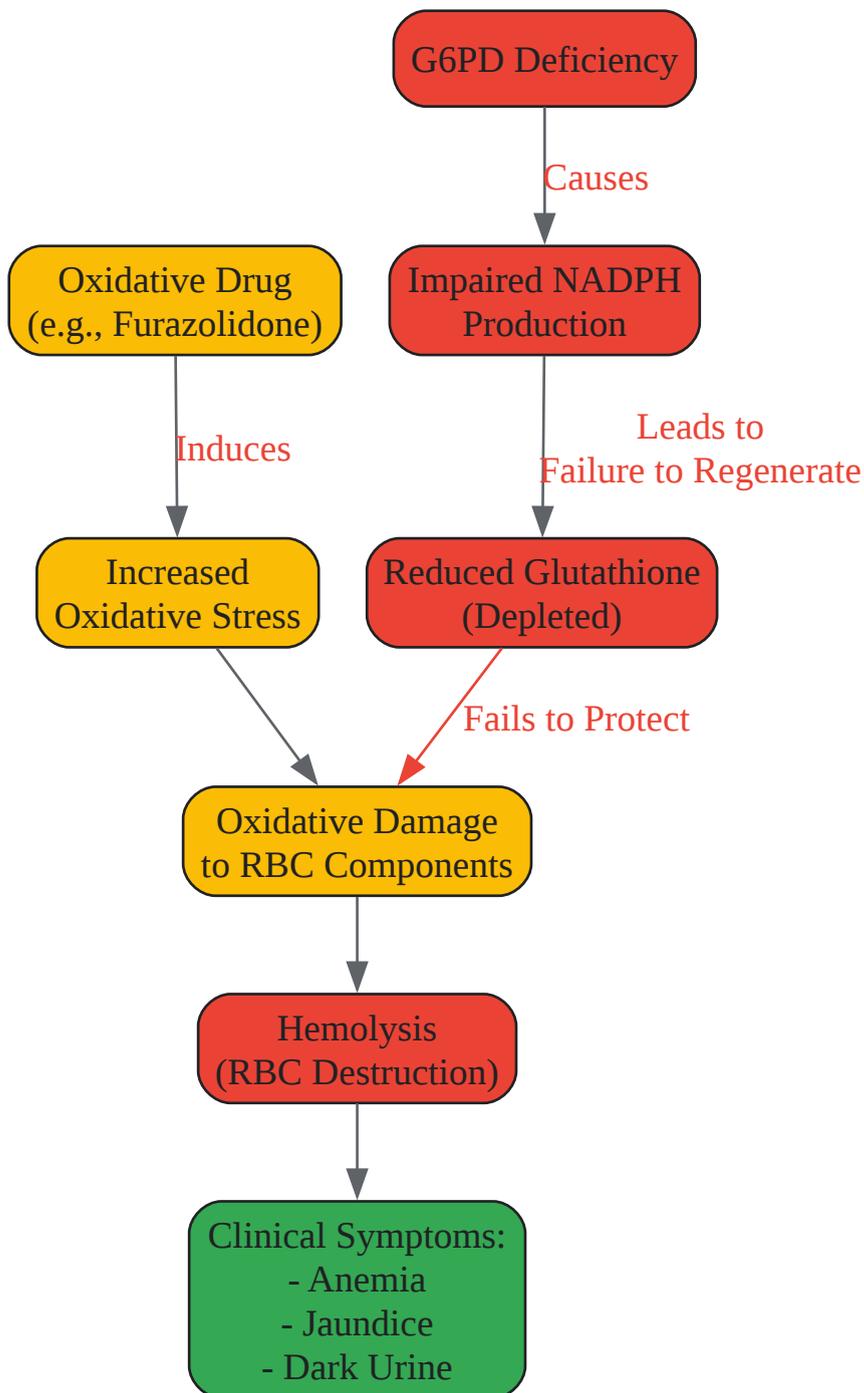
Clinical Presentation and Action Plan for Hemolysis

Recognizing and managing a hemolytic event is critical for patient safety.

Stage	Key Actions & Observations
Pre-Treatment Prevention	Screen for G6PD deficiency in at-risk populations (e.g., African, Mediterranean, Asian, or Middle Eastern descent) [4] [3]. Avoid furazolidone in known G6PD-deficient patients.
During Treatment: Monitoring	Monitor for symptoms of hemolysis: fatigue, pallor, dark urine, jaundice, back/abdominal pain [4] [3]. Track lab values: drop in hemoglobin, elevated bilirubin, elevated LDH, reticulocytosis [4] [3].
If Hemolysis is Suspected	Immediately discontinue furazolidone [5]. Hemolysis is typically self-limiting and resolves after the drug is stopped [4]. Provide supportive care , which may include hydration and, in severe cases, blood transfusion [3] [5].

Mechanism of Drug-Induced Hemolysis in G6PD Deficiency

The following diagram illustrates the biochemical pathway by which oxidative drugs like **furazolidone** trigger hemolysis in G6PD-deficient erythrocytes.



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Key Considerations for Researchers and Professionals

For professionals in drug development, the following points are crucial:

- **Dose Dependency:** While not reported for **furazolidone** specifically, hemolysis from other drugs (e.g., metformin) can be dose-dependent, especially in settings of impaired drug clearance (e.g., renal insufficiency) [6] [7]. This is a key consideration for drug dosing and safety studies.
- **Broader Context of Risky Drugs:** **Furazolidone** is one of many drugs with oxidative potential. Other major drugs contraindicated or to be used with caution in G6PD deficiency include **primaquine, dapsone, rasburicase, methylene blue, and nitrofurantoin** [4] [8] [9].
- **Informing Clinical Practice:** Research should focus on improving **pre-treatment screening** and the development of **clinical decision support (CDS) tools** within electronic health records to flag high-risk drug prescriptions for G6PD-deficient patients [3].

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